

physical and chemical properties of Butyric acid-d7

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Compound of Interest

Compound Name: *Butyric acid - d2*

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An In-depth Technical Guide to Butyric Acid-d7

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of Butyric acid-d7, a deuterated analogue of the short-chain fatty acid, butyric acid. This stable isotope-labeled compound is a crucial tool in various scientific disciplines, particularly in metabolic research, microbiome studies, and as an internal standard for quantitative analysis.

Core Properties and Specifications

Butyric acid-d7, also known as butanoic-d7 acid, is a colorless liquid at room temperature.^[1] Its key identifying information and physical properties are summarized in the tables below.

Chemical Identification

Identifier	Value
Chemical Name	Butyric acid-d7
Synonyms	Butanoic-d7 acid, FA 4:0-d7
CAS Number	73607-83-7[2]
Molecular Formula	C ₄ HD ₇ O ₂ [2]
Linear Formula	CD ₃ (CD ₂) ₂ CO ₂ H[3]
Molecular Weight	95.15 g/mol [3][4]
Isotopic Purity	≥98 atom % D[3]

Physicochemical Data

Property	Value
Appearance	Colorless liquid[5]
Melting Point	-6 to -3 °C[3]
Boiling Point	162 °C[3]
Density	1.039 g/mL at 25 °C[3]
Refractive Index	n ₂₀ /D 1.3969[3]
Flash Point	72 °C (161.6 °F) - closed cup
Solubility	Soluble in DMF (30 mg/ml), DMSO (30 mg/ml), and Ethanol (30 mg/ml).[2] Also soluble in water and ether.[6]

Chemical Characteristics and Applications

Butyric acid-d7 is a stable, non-radioactive isotopologue of butyric acid. The substitution of hydrogen atoms with deuterium atoms results in a mass shift of +7, making it an ideal internal standard for mass spectrometry-based quantification of endogenous butyric acid.[3] This is its primary application in research and drug development.

Its chemical behavior is nearly identical to that of unlabeled butyric acid, a short-chain fatty acid produced by gut microbial fermentation of dietary fibers.[2][7] Butyric acid itself is a biologically active molecule, acting as a histone deacetylase (HDAC) inhibitor and a key energy source for colonocytes.[2][7] Consequently, Butyric acid-d7 is instrumental in studies investigating the metabolic pathways and physiological roles of butyrate.

Key applications include:

- **Metabolic Pathway Tracing:** Used to trace the metabolic fate of butyric acid in various biological systems.[8]
- **Microbiome Research:** Employed in studies of the gut microbiome and its production of short-chain fatty acids.[8]
- **Quantitative Analysis:** Serves as an internal standard in gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS) for the precise quantification of butyric acid in complex biological matrices.[2][8][9]
- **Lipidomics and Metabolomics:** Utilized as a standard in broader lipidomics and metabolomics research.[4]

Experimental Methodologies

While specific, detailed experimental protocols are highly dependent on the application and instrumentation, the following provides a general workflow for the use of Butyric acid-d7 as an internal standard in quantitative analysis.

General Protocol for Quantitative Analysis using Butyric Acid-d7 as an Internal Standard

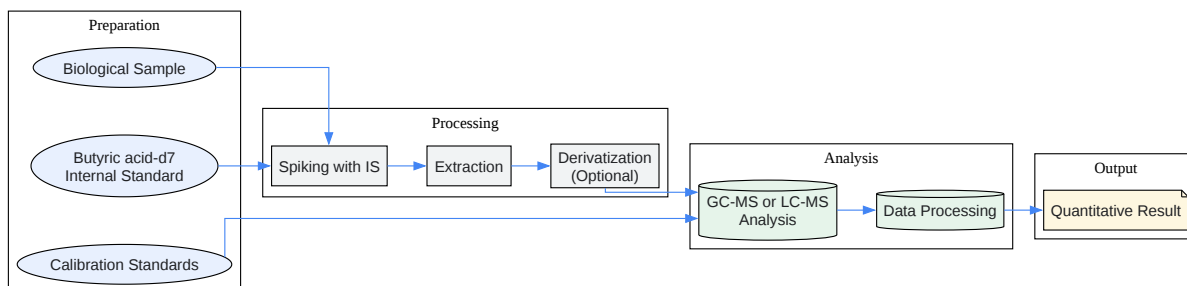
- **Standard Preparation:** Prepare a stock solution of Butyric acid-d7 of a known concentration in a suitable solvent (e.g., methanol or ethanol). From this stock, create a series of working standards by spiking known amounts of unlabeled butyric acid into a matrix similar to the samples being analyzed.
- **Sample Preparation:** To each biological sample (e.g., plasma, fecal water, cell lysate), add a known amount of the Butyric acid-d7 internal standard solution. The amount added should

be consistent across all samples and calibration standards.

- **Extraction:** Perform a liquid-liquid or solid-phase extraction to isolate the short-chain fatty acids from the sample matrix.
- **Derivatization (Optional but common for GC-MS):** To improve chromatographic properties and detection sensitivity, the extracted fatty acids are often derivatized.
- **Instrumental Analysis (GC-MS or LC-MS):** Inject the prepared samples and standards into the GC-MS or LC-MS system. The instrument will separate the analytes, and the mass spectrometer will detect and quantify the ions corresponding to both unlabeled butyric acid and Butyric acid-d7.
- **Data Analysis:** A calibration curve is generated by plotting the ratio of the peak area of unlabeled butyric acid to the peak area of Butyric acid-d7 against the concentration of the unlabeled butyric acid standards. The concentration of butyric acid in the unknown samples is then calculated from this calibration curve.

Logical Workflow for Quantitative Analysis

The following diagram illustrates the logical workflow for a typical quantitative analysis experiment utilizing Butyric acid-d7.



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Caption: Workflow for quantitative analysis using Butyric acid-d7.

Safety and Handling

Butyric acid-d7 is a combustible liquid and can cause severe skin burns and eye damage.[10][11] It is essential to handle this compound in a well-ventilated area, wearing appropriate personal protective equipment, including gloves, protective clothing, and eye/face protection.[10][11] Avoid breathing dust, fumes, gas, mist, vapors, or spray.[10] In case of contact with skin or eyes, rinse immediately and thoroughly with water and seek medical attention.[10][11] Store at room temperature away from light and moisture.[4] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.[10][11]

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